

In-Depth Technical Guide: 4-Amino-1-(but-3-ynyl)piperidine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(But-3-yn-1-yl)piperidin-4-amine

Cat. No.: B12051558

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Executive Summary

4-Amino-1-(but-3-ynyl)piperidine (CAS: 1153254-94-4) is a specialized heterobifunctional building block utilized primarily in the synthesis of PROTACs (Proteolysis Targeting Chimeras) and kinase inhibitors. Its structure features a secondary amine-derived piperidine ring substituted with a primary amine at the C4 position and a terminal alkyne tail at the N1 position.

This dual functionality allows for orthogonal chemical modifications:

- Primary Amine (): Available for amide coupling, reductive amination, or nucleophilic substitution to attach warheads or ligand motifs.
- Terminal Alkyne (): A "click-ready" handle for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) or Sonogashira coupling.

Chemical Identity & Properties

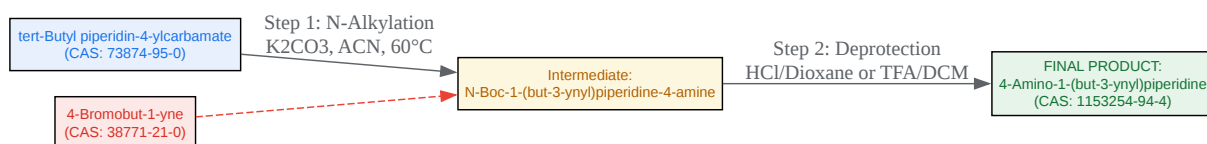
The compound is commercially available in both its free base and dihydrochloride salt forms. Researchers must select the appropriate form based on the pH sensitivity of their subsequent reactions.

Property	Data
IUPAC Name	1-(but-3-yn-1-yl)piperidin-4-amine
Common Name	4-Amino-1-(3-butynyl)piperidine
CAS Number (Free Base)	1153254-94-4
CAS Number (2HCl Salt)	1334148-24-1
Molecular Formula	
Molecular Weight	152.24 g/mol (Free Base) / 225.16 g/mol (2HCl Salt)
SMILES	<chem>C#CCCN1CCC(N)CC1</chem>
Solubility	Soluble in DMSO, Methanol, Water (Salt form); DCM, Chloroform (Free Base)
pKa (Predicted)	~10.1 (Piperidine N), ~8.5 (Primary Amine)

Synthesis & Manufacturing Protocol

Since this compound is often custom-synthesized, the following protocol describes the robust, scalable synthesis starting from the commercially available tert-butyl piperidin-4-ylcarbamate. This route avoids the formation of quaternary ammonium byproducts common in direct alkylation of free diamines.

Reaction Scheme Visualization



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Figure 1: Two-step synthesis pathway via N-alkylation and Boc-deprotection.

Detailed Experimental Protocol

Step 1: N-Alkylation

Objective: Attach the butynyl tail to the piperidine nitrogen while the primary amine remains protected.

- Reagents:
 - tert-Butyl piperidin-4-ylcarbamate (1.0 eq)
 - 4-Bromobut-1-yne (1.2 eq)
 - Potassium Carbonate (
, 2.0 eq)
 - Potassium Iodide (KI, 0.1 eq, catalytic)
 - Solvent: Acetonitrile (ACN) or DMF.
- Procedure:
 - Suspend tert-butyl piperidin-4-ylcarbamate and
in dry ACN under nitrogen atmosphere.
 - Add KI and 4-bromobut-1-yne dropwise.
 - Heat the mixture to 60°C for 12–16 hours. Monitor by TLC (System: 5% MeOH in DCM) or LC-MS.
 - Workup: Cool to room temperature, filter off solids, and concentrate the filtrate. Partition the residue between Ethyl Acetate and Water. Wash the organic layer with Brine, dry over
, and concentrate.

- Purification: Flash column chromatography (Hexane/EtOAc gradient) to yield the Boc-protected intermediate.

Step 2: Boc-Deprotection

Objective: Reveal the primary amine to generate the final product.

- Reagents:
 - Boc-intermediate (from Step 1)
 - 4M HCl in Dioxane OR Trifluoroacetic acid (TFA) in DCM (1:4 ratio).
- Procedure:
 - Dissolve the intermediate in DCM (if using TFA) or Dioxane (if using HCl).
 - Add the acid solution at 0°C and stir at room temperature for 2–4 hours.
 - Workup (for HCl salt): The product often precipitates as the dihydrochloride salt. Filter the solid, wash with diethyl ether, and dry under vacuum.
 - Workup (for Free Base): Concentrate the reaction mixture. Redissolve in minimal water, basify to pH >12 with NaOH (aq), and extract exhaustively with DCM/Isopropanol (3:1). Dry and concentrate.

Applications in Drug Discovery

This molecule is a "privileged scaffold" in the design of targeted protein degraders and covalent inhibitors.

PROTAC Linker Design

The piperidine ring provides a rigid spacer that reduces the entropic penalty of binding compared to flexible linear alkyl chains.

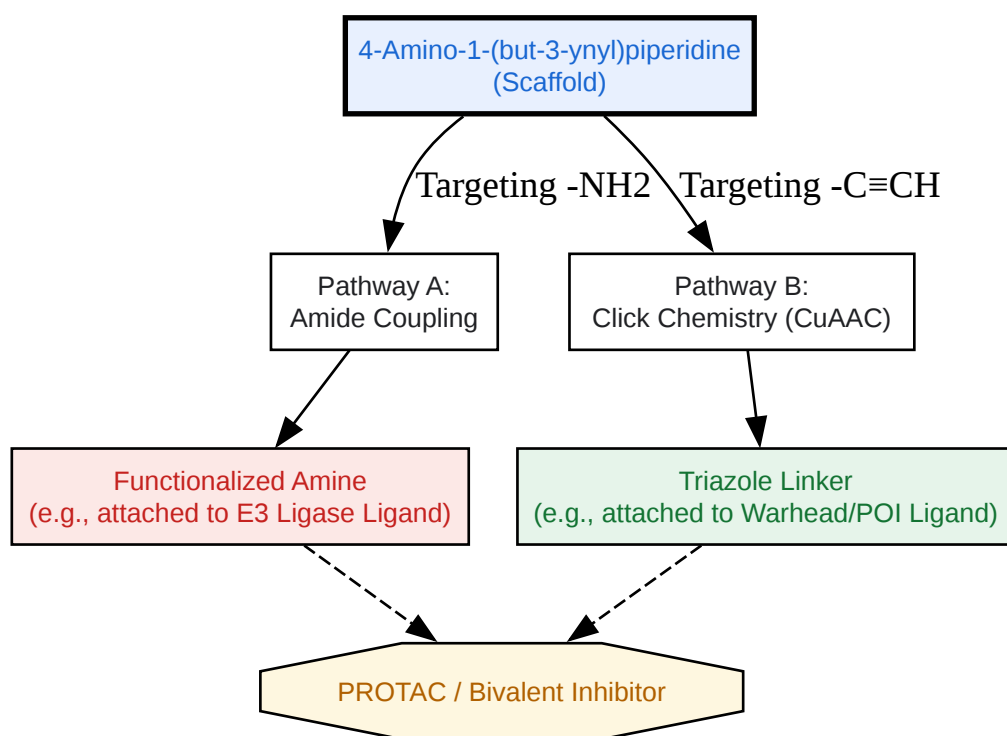
- Workflow: The primary amine is coupled to an E3 ligase ligand (e.g., Thalidomide or VHL ligand). The alkyne is then "clicked" to a ligand targeting the protein of interest (POI).

Click Chemistry (CuAAC)

The terminal alkyne allows for bio-orthogonal conjugation.

- Reaction: 4-Amino-1-(but-3-ynyl)piperidine +
(Azide)
1,2,3-Triazole linked conjugate.
- Utility: This is essential for Fragment-Based Drug Discovery (FBDD) where libraries of azides are screened against this alkyne-functionalized scaffold.

Application Logic Diagram



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Figure 2: Divergent synthetic utility in constructing bivalent molecules.

Safety & Handling (E-E-A-T)

- Hazards: As a primary amine, the free base is corrosive and can cause skin burns and eye damage (H314). The hydrochloride salt is an irritant (H315, H319).
- Storage: Store at -20°C under an inert atmosphere (Argon/Nitrogen). The terminal alkyne is generally stable but should be protected from prolonged exposure to light and copper traces to prevent autopolymerization or premature coupling.
- Analytical Verification:
 - ¹H NMR (DMSO-d₆): Look for the alkyne proton triplet at

ppm and the piperidine ring protons.
 - Mass Spec: ESI+

References

- Reagentia. (n.d.). **1-(but-3-yn-1-yl)piperidin-4-amine** dihydrochloride.[1][2] Retrieved from [\[Link\]](#)
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Sources

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